

# "Yonkenafil hydrochloride" chemical structure and properties

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## Compound of Interest

Compound Name: Yonkenafil hydrochloride

Cat. No.: B12387563

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## Yonkenafil Hydrochloride: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this document provides an in-depth technical overview of **Yonkenafil hydrochloride**, a novel phosphodiesterase 5 (PDE5) inhibitor. It covers the compound's chemical structure, physicochemical properties, mechanism of action, and its influence on key signaling pathways.

## Chemical Structure and Properties

**Yonkenafil hydrochloride** is a potent and selective inhibitor of phosphodiesterase type 5 (PDE5). Its chemical and physical properties are summarized below.

Chemical Structure:

While a publicly available 2D structure image is limited, the structure of **Yonkenafil hydrochloride** can be represented by its SMILES notation:

CCCN1C=C(C2=C1N=C(NC2=O)C3=C(C=CC(=C3)S(=O)(=O)N4CCN(CC4)CC)OCC)C.Cl

Physicochemical Properties:

A comprehensive table of **Yonkenafil hydrochloride**'s physicochemical properties is provided below.

Property	Value	Source
Chemical Formula	C24H34ClN5O4S	[1]
Molecular Weight	524.08 g/mol	[1]
CAS Number	804519-64-0	[1]
Solubility	DMSO: 100 mg/mL (190.81 mM)	[1]
Storage	4°C, sealed, away from moisture and light	[1]

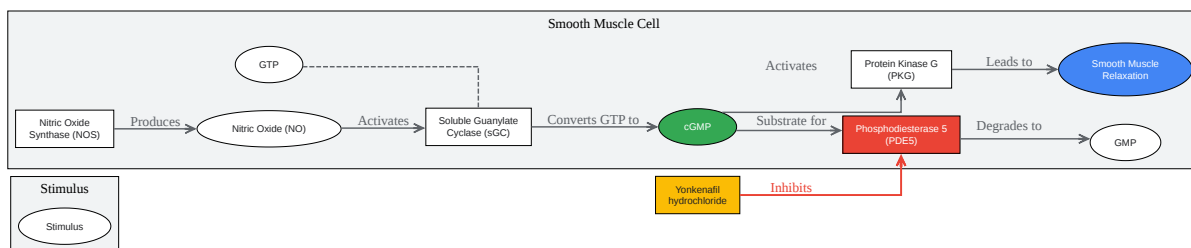
Further data on properties such as pKa and melting point are not readily available in the public domain.

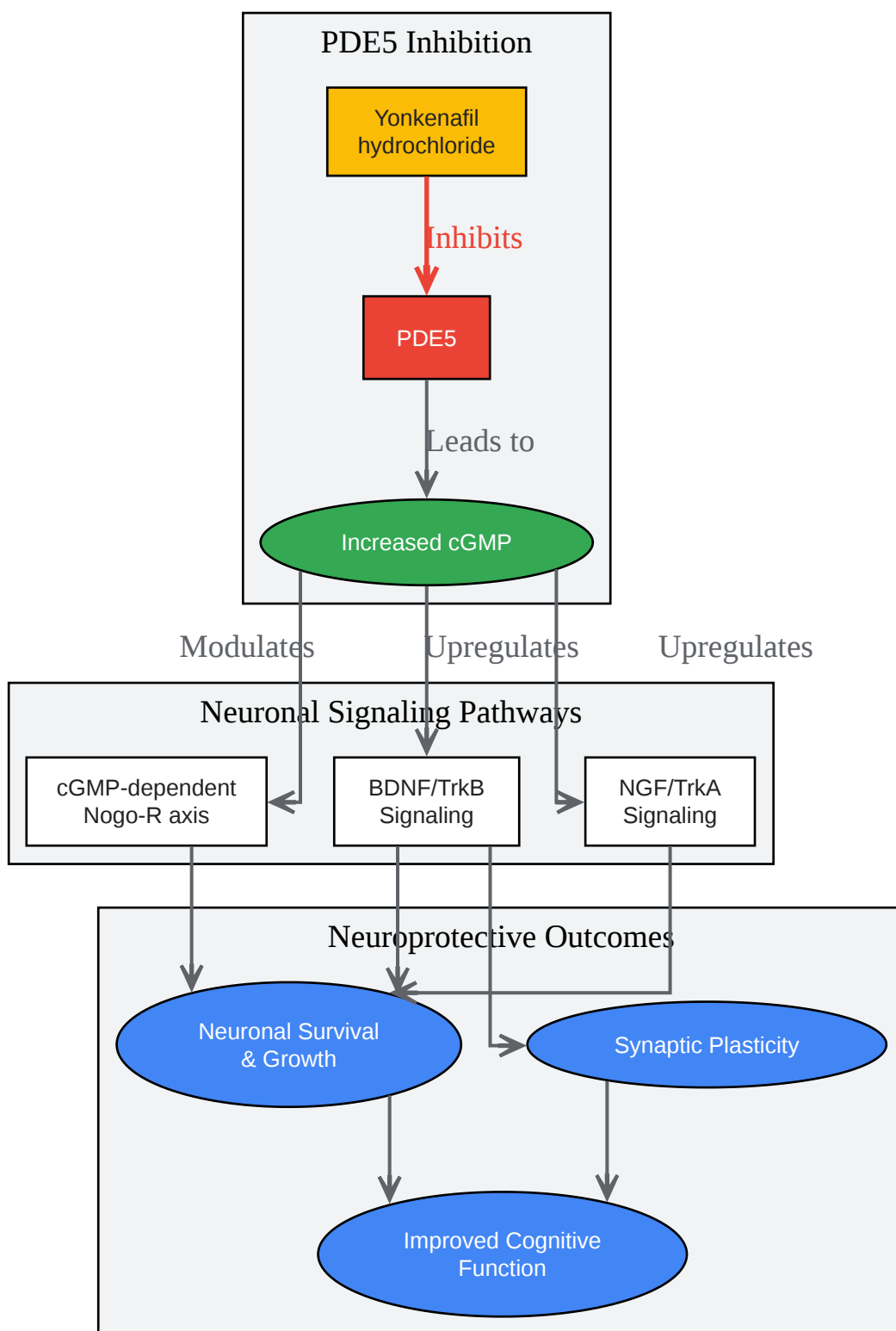
## Mechanism of Action and Signaling Pathways

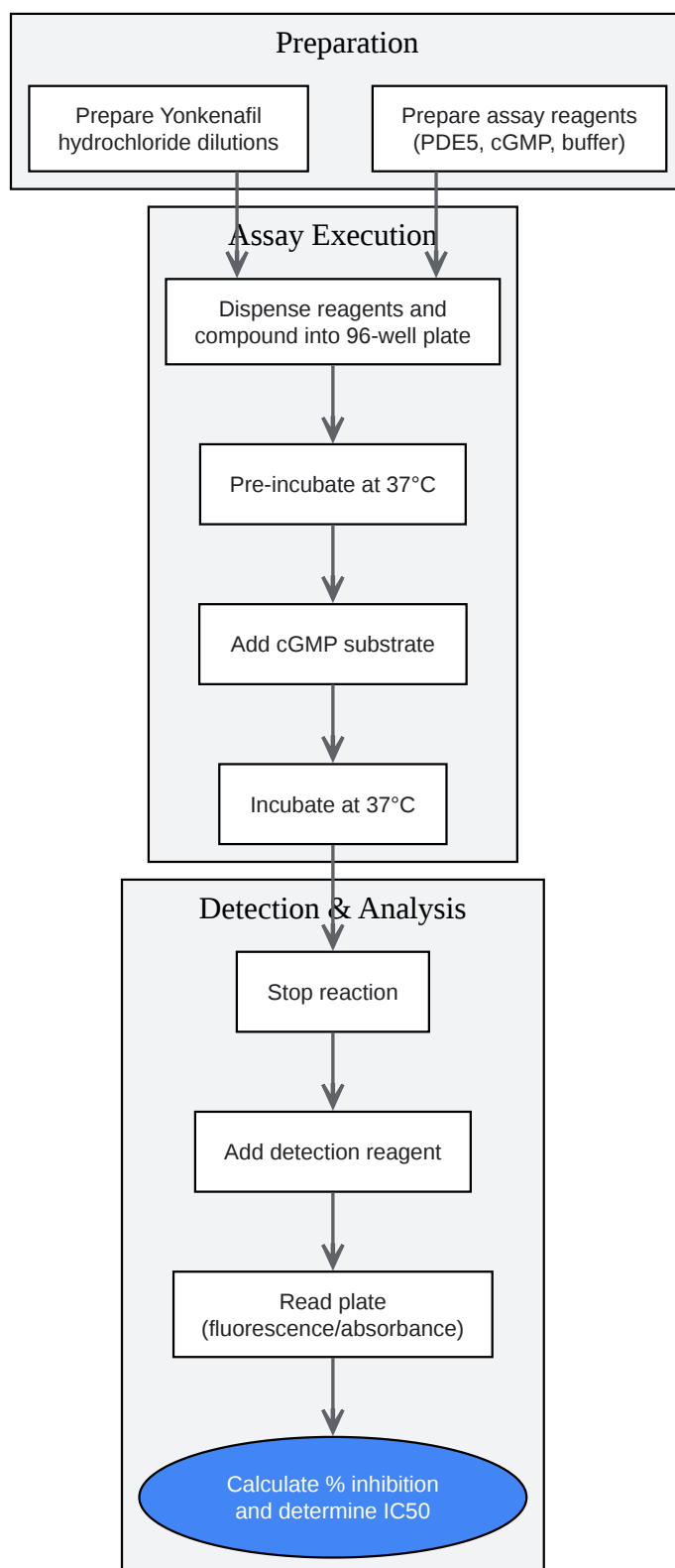
**Yonkenafil hydrochloride** exerts its therapeutic effects primarily through the inhibition of PDE5. This enzyme is responsible for the degradation of cyclic guanosine monophosphate (cGMP). By inhibiting PDE5, **Yonkenafil hydrochloride** increases intracellular cGMP levels, leading to the activation of downstream signaling pathways that play crucial roles in vasodilation and neuronal function.[2][3][4]

The primary signaling pathway influenced by **Yonkenafil hydrochloride** is the nitric oxide (NO)/cGMP pathway. In response to stimuli, nitric oxide synthase (NOS) produces NO, which in turn activates soluble guanylate cyclase (sGC) to convert guanosine triphosphate (GTP) to cGMP. Elevated cGMP levels then activate cGMP-dependent protein kinase (PKG), leading to various physiological responses, including smooth muscle relaxation.[2][3][4]

The following diagram illustrates the core NO/cGMP signaling pathway and the point of intervention by **Yonkenafil hydrochloride**.







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